

An In-depth Technical Guide to the Physical and Chemical Properties of Isonitrosoacetone

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Compound of Interest

Compound Name: *Isonitrosoacetone*

Cat. No.: *B1237270*

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Abstract

Isonitrosoacetone, also known as 2-oxopropanal 1-oxime, is a versatile organic compound with significant applications in coordination chemistry and as a precursor in organic synthesis. This technical guide provides a comprehensive overview of its core physical and chemical properties. Quantitative data are systematically presented, and detailed experimental protocols for its synthesis are outlined. Furthermore, key chemical transformations, including its synthesis and tautomeric equilibrium, are visually represented to facilitate a deeper understanding of its behavior.

Physical Properties

Isonitrosoacetone is a crystalline solid at room temperature.^{[1][2]} It is freely soluble in water and ether, moderately soluble in warm chloroform, benzene, and carbon tetrachloride, and practically insoluble in petroleum ether.^[3] It is known to sublime easily, forming shiny needles, and is volatile with steam.^[3]

Tabulated Physical Data

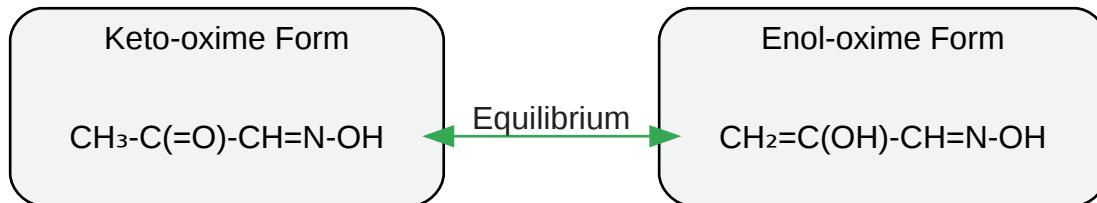
Property	Value	References
Molecular Formula	C ₃ H ₅ NO ₂	[1][2][4][5][6]
Molecular Weight	87.08 g/mol	[1][3][4][5]
Melting Point	69 °C	[3][4][5][6]
Boiling Point	193 °C at 760 mmHg	[5][6]
Density	1.1 g/cm ³	[5][6]
Appearance	Leaflets or solid powder	[2][3]
pKa (25 °C)	8.3 - 8.39	[3][7][8]
LogP	0.34	[4]
XLogP3	0.4	[1][4]
Flash Point	70.6 °C	[5][6]
Refractive Index	1.445	[5]

Chemical Properties and Reactions

Isonitrosoacetone exhibits a range of chemical behaviors stemming from its oxime and ketone functional groups. It is faintly acidic and dissolves in alkalis to form yellow solutions.[3]

Tautomerism

A key feature of **isonitrosoacetone** is its existence in tautomeric forms. The primary equilibrium is between the keto-oxime form and the enol-oxime form. This keto-enol tautomerism is fundamental to its reactivity.

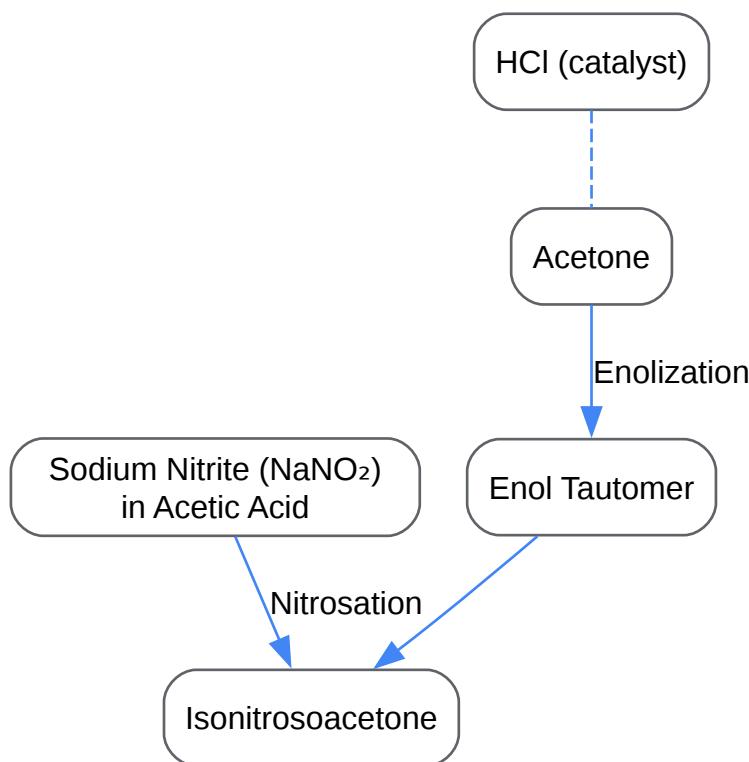


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Caption: Keto-enol tautomerism of **isonitrosoacetone**.

Synthesis

The most common method for the synthesis of **isonitrosoacetone** is the nitrosation of acetone. This reaction involves the electrophilic attack of a nitrosating agent on the enol tautomer of acetone.

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Caption: Synthesis of **isonitrosoacetone** from acetone.

Transition Metal Complexation

Isonitrosoacetone readily forms stable complexes with various transition metals, such as copper and nickel.^[4] The coordination typically occurs through the nitrogen atom of the oxime group, and the resulting complexes can adopt different geometries, including square-planar or octahedral, depending on the metal and reaction conditions.^[4]

Spectral Data

Infrared (IR) Spectroscopy

The infrared spectrum of **isonitrosoacetone** shows characteristic absorption bands. A strong, sharp band around 3570 cm^{-1} is attributed to the free O-H stretching of the oxime group, while a broad band around 3330 cm^{-1} corresponds to the hydrogen-bonded O-H stretching, with its intensity increasing with concentration.^[9] The C=O stretching vibration is observed in the range of $1705\text{-}1725\text{ cm}^{-1}$, and the C=N stretching appears around $1640\text{-}1690\text{ cm}^{-1}$.^[9] An absorption band between $972\text{-}990\text{ cm}^{-1}$ is also noted.^[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectra are available for **isonitrosoacetone**.^[1] While detailed peak assignments and coupling constants are not extensively reported in the readily available literature, the spectra are consistent with the compound's structure.

Experimental Protocols

Synthesis of Isonitrosoacetone from Acetone

This protocol is based on the nitrosation of acetone using sodium nitrite in an acidic medium.

Materials:

- Acetone
- Sodium nitrite (NaNO_2)
- Acetic acid
- Ice bath
- Stirring apparatus
- Filtration apparatus

Procedure:

- A solution of acetone in acetic acid is prepared and cooled to 0 °C in an ice bath with continuous stirring.
- A solution of sodium nitrite in water is then added dropwise to the cooled acetone solution, ensuring the temperature remains at 0 °C.[3]
- After the addition is complete, the reaction mixture is stirred for a specified period at low temperature.
- The resulting product, **isonitrosoacetone**, can be isolated by filtration and purified by recrystallization from a suitable solvent such as a mixture of ether and petroleum ether or carbon tetrachloride.[3]

Safety and Handling

Isonitrosoacetone is classified as an irritant. It is reported to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][4] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[6] Work should be conducted in a well-ventilated area or a chemical fume hood.[6] For storage, it should be kept in a dry, dark place at 0 - 4 °C for short-term storage or -20 °C for long-term storage.[2]

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